

An In-Depth Technical Guide to Paclitaxel Succinate-d4: Chemical Properties and Structure

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Compound of Interest

Compound Name: *Paclitaxel Succinate-d4*

Cat. No.: *B15622645*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, structure, and relevant biological context of **Paclitaxel Succinate-d4**. This deuterated analog of Paclitaxel Succinate serves as a valuable tool in various research applications, particularly in pharmacokinetic and metabolic studies.

Core Chemical Properties

Paclitaxel Succinate-d4 is a stable, isotopically labeled derivative of Paclitaxel Succinate. The incorporation of four deuterium atoms into the succinate moiety provides a distinct mass signature, facilitating its use as an internal standard in quantitative analyses.

Property	Value	Reference(s)
Molecular Formula	C ₅₁ H ₅₁ D ₄ NO ₁₇	[1]
Molecular Weight	958.0 g/mol	[1]
Unlabeled CAS Number	117527-50-1	[1]
Appearance	White to off-white solid	[2]
Solubility	Soluble in methanol, acetonitrile, and DMSO	[2]
Storage	Recommended storage at -20°C	[2]

Chemical Structure

The chemical structure of **Paclitaxel Succinate-d4** consists of the complex diterpenoid core of paclitaxel, esterified at the 2'-hydroxyl group with a deuterated succinic acid moiety. The four deuterium atoms are located on the two methylene groups of the succinate linker.

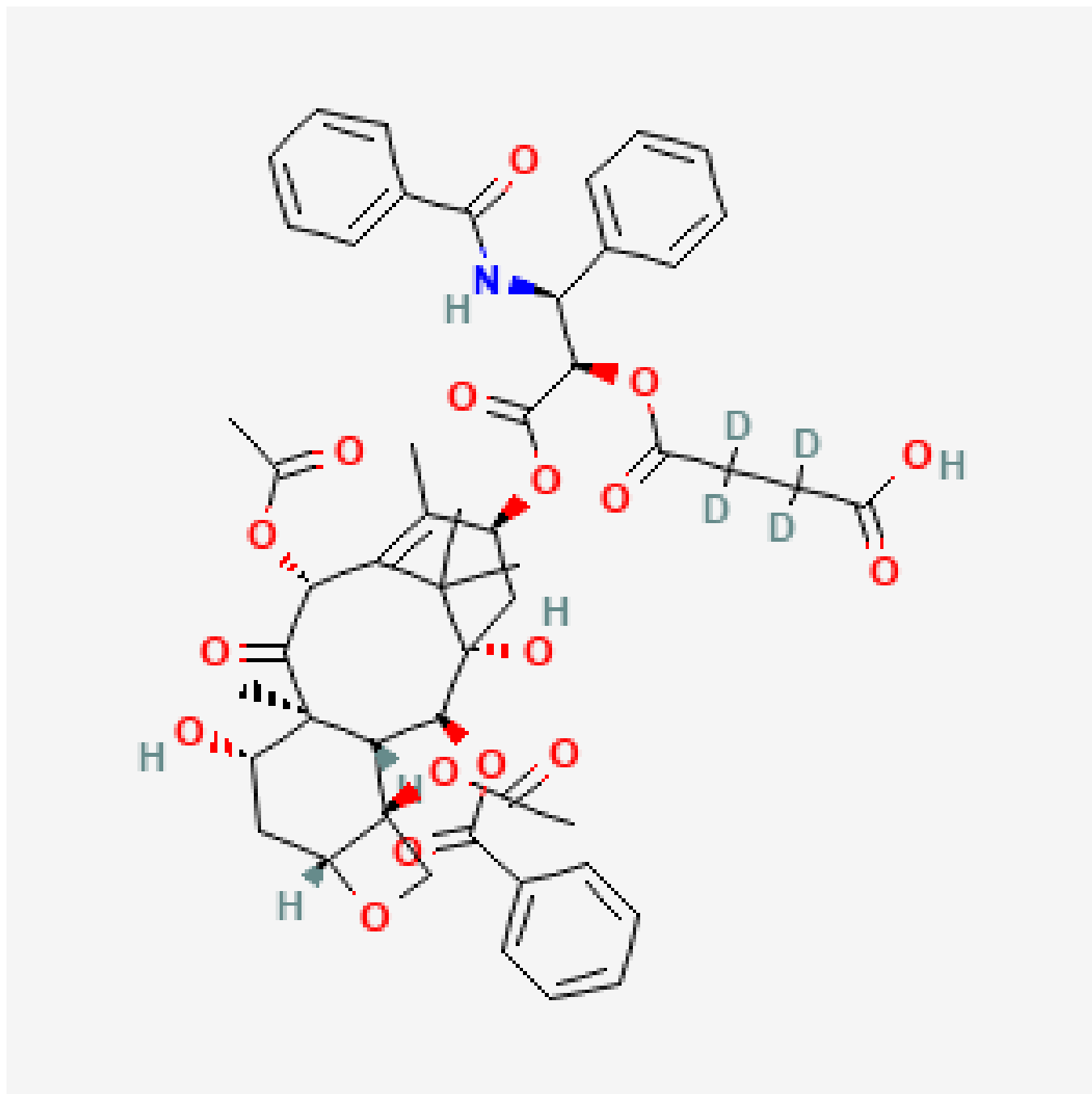


Figure 1: Chemical Structure of **Paclitaxel Succinate-d4**.^[3]

Experimental Protocols

While specific, detailed experimental protocols for the synthesis, purification, and analysis of **Paclitaxel Succinate-d4** are not readily available in peer-reviewed literature, the following sections outline generalized methodologies based on established procedures for paclitaxel derivatives and succinate esters.

Synthesis

The synthesis of **Paclitaxel Succinate-d4** would logically proceed via the esterification of paclitaxel with deuterated succinic anhydride.

Caption: General synthesis workflow for **Paclitaxel Succinate-d4**.

Methodology:

- Preparation of Deuterated Succinic Anhydride: Succinic acid-d6 can be dehydrated to succinic anhydride-d4 using reagents like acetyl chloride or by thermal means.[4][5][6][7]
- Esterification: Paclitaxel is reacted with a molar excess of succinic anhydride-d4 in a suitable aprotic solvent, such as pyridine, which can also act as the catalyst. A catalytic amount of 4-dimethylaminopyridine (DMAP) is often added to accelerate the reaction. The reaction is typically stirred at room temperature until completion, which can be monitored by thin-layer chromatography (TLC).[8]

Purification

Purification of the crude product is essential to remove unreacted starting materials and byproducts. High-performance liquid chromatography (HPLC) is the method of choice for purifying paclitaxel and its derivatives.



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Caption: General purification workflow for **Paclitaxel Succinate-d4**.

Methodology:

A common approach involves reversed-phase HPLC.[9][10][11][12]

- Column: A C18 column is typically used.
- Mobile Phase: A gradient of acetonitrile and water is a common mobile phase system.
- Detection: UV detection at approximately 227-230 nm is suitable for paclitaxel and its derivatives.[\[11\]](#)[\[12\]](#)
- Fraction Collection: Fractions corresponding to the product peak are collected.
- Solvent Removal: The solvent is removed under reduced pressure to yield the purified product.

Analytical Characterization

The structure and purity of the final product are confirmed using various analytical techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy:

- ^1H and ^{13}C NMR spectroscopy are used to confirm the structure of the paclitaxel backbone and the presence of the succinate moiety.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)
- The absence of the 2'-hydroxyl proton signal and the appearance of new signals corresponding to the succinate protons would be indicative of successful esterification.
- The integration of the succinate proton signals relative to the paclitaxel protons would confirm the stoichiometry.
- Due to the deuterium labeling, the corresponding proton signals for the succinate methylene groups will be absent in the ^1H NMR spectrum.

Mass Spectrometry (MS):

- Mass spectrometry is used to confirm the molecular weight of **Paclitaxel Succinate-d4** (958.0 g/mol).[\[18\]](#)[\[19\]](#)
- High-resolution mass spectrometry (HRMS) can be used to confirm the elemental composition.

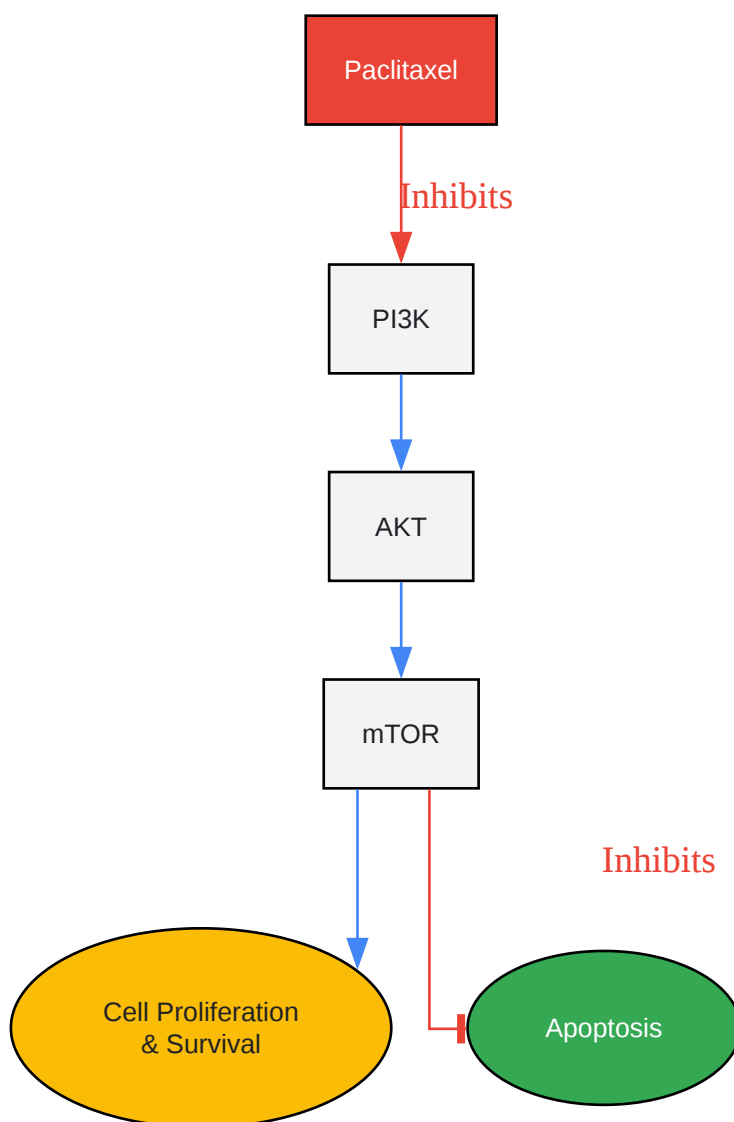
- Tandem mass spectrometry (MS/MS) can provide structural information through fragmentation analysis.

Biological Context: Paclitaxel Signaling Pathways

Paclitaxel exerts its anticancer effects primarily by stabilizing microtubules, leading to cell cycle arrest and apoptosis. Its activity is modulated by several key signaling pathways, including the PI3K/AKT/mTOR and MAPK pathways.

PI3K/AKT/mTOR Signaling Pathway

The PI3K/AKT/mTOR pathway is a crucial regulator of cell growth, proliferation, and survival. [20][21][22][23][24] Paclitaxel has been shown to inhibit this pathway, contributing to its pro-apoptotic effects.

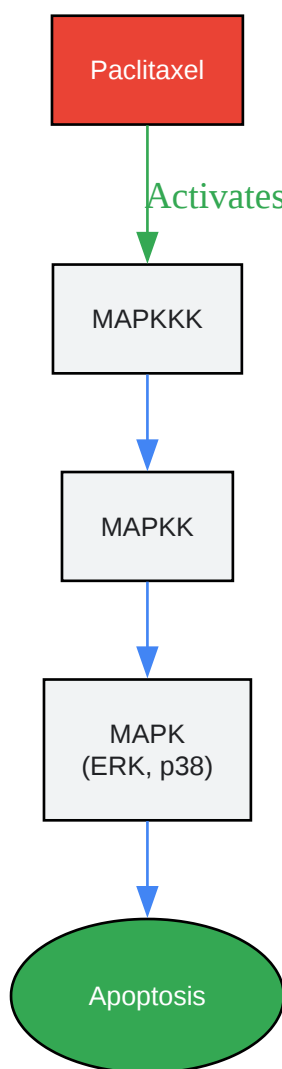


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Caption: Paclitaxel's inhibitory effect on the PI3K/AKT/mTOR pathway.

MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is involved in transmitting extracellular signals to the nucleus to regulate gene expression and various cellular processes, including apoptosis.[25][26][27][28] Paclitaxel has been shown to activate components of the MAPK pathway, such as ERK and p38, which can contribute to its apoptotic effects.



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Caption: Paclitaxel's activation of the MAPK signaling pathway.

Applications

Paclitaxel Succinate-d4 is primarily intended for research use as an internal standard for the quantification of Paclitaxel Succinate in biological matrices such as plasma and tissue samples using mass spectrometry-based techniques (e.g., LC-MS/MS). Its use can improve the accuracy and precision of analytical methods by correcting for variations in sample preparation and instrument response.

Safety and Handling

Paclitaxel and its derivatives are potent cytotoxic agents and should be handled with appropriate safety precautions in a laboratory setting designed for handling hazardous chemicals. Users should consult the Safety Data Sheet (SDS) for detailed information on handling, storage, and disposal. Hypersensitivity reactions to paclitaxel formulations have been reported.[29][30][31][32][33]

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